

Comprehensive Technical Guide: Safety & Handling of 2-(2-Methoxybenzylamino)nicotinic Acid

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Compound of Interest

Compound Name:	2-(2-Methoxybenzylamino)nicotinic acid
CAS No.:	1019372-81-6
Cat. No.:	B1629646

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Executive Summary & Chemical Profile[1]

2-(2-Methoxybenzylamino)nicotinic acid is a specialized pyridine-3-carboxylic acid derivative utilized primarily as a scaffold in the synthesis of neuroactive pharmaceutical agents. Due to its structural capacity to modulate nicotinic acetylcholine receptors (nAChRs), this compound must be handled not merely as a chemical irritant, but as a potentially bioactive substance (PBS).

This guide moves beyond generic safety data, providing a risk-based handling framework derived from its physicochemical properties and predicted pharmacological activity.

Chemical Identity Matrix

Property	Specification
Chemical Name	2-(2-Methoxybenzylamino)pyridine-3-carboxylic acid
CAS Number	1019372-81-6
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₃
Molecular Weight	258.28 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF; sparingly soluble in water (pH dependent)
pKa (Predicted)	~4.8 (Carboxylic acid), ~3.5 (Pyridine nitrogen)
Storage Requirement	Refrigerate (2–8°C); Desiccate

Hazard Identification & Risk Assessment

While specific toxicological data (LD50) for this exact intermediate is limited, a Read-Across Assessment based on the nicotinic acid core and benzylamine side chain dictates the following safety profile.

GHS Classification (Predicted)

Based on Structure-Activity Relationship (SAR) of analogous 2-aminonicotinic acids.

- Skin Corrosion/Irritation: Category 2 (H315) - The carboxylic acid moiety can cause contact dermatitis.
- Serious Eye Damage/Irritation: Category 2A (H319) - High risk of corneal irritation upon dust contact.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335) - Respiratory tract irritation.
- Bioactivity Warning: Potential modulator of nAChRs. Systemic absorption may cause pharmacological effects (e.g., vasodilation, transient hypotension).

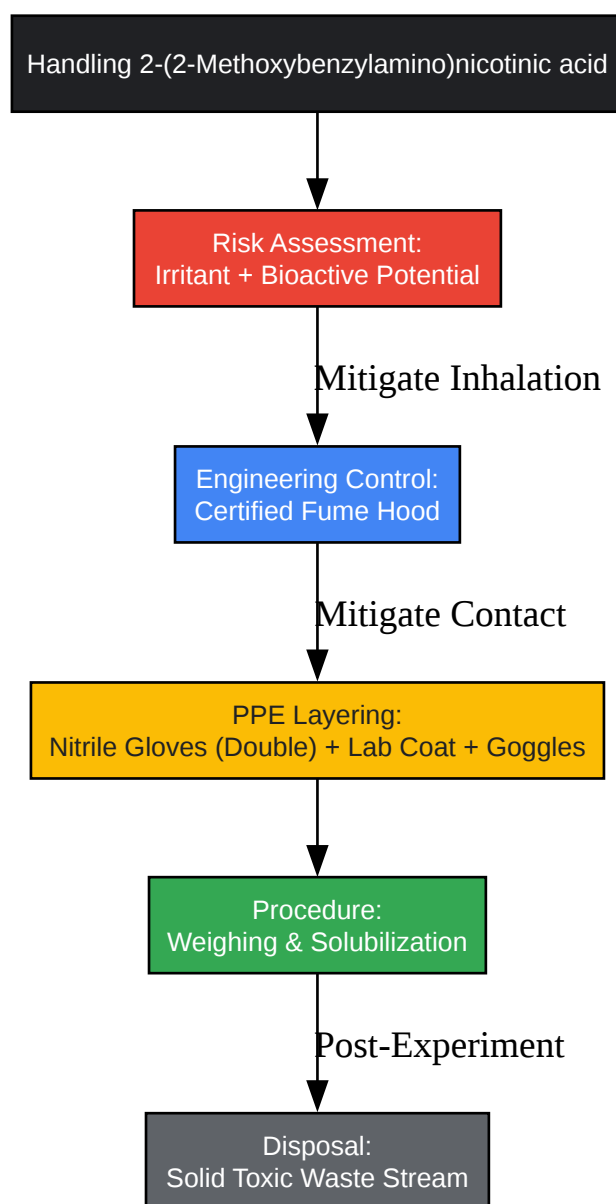
Critical Stability Factors

- **Thermal Instability:** The secondary amine linkage is susceptible to oxidation or degradation at elevated temperatures. Strict adherence to 2–8°C storage is mandatory.
- **Photolability:** Pyridine derivatives can degrade under UV light. Store in amber vials.

Engineering Controls & Personal Protective Equipment (PPE)

To ensure scientific integrity and safety, the "Universal Precaution" strategy is applied. We treat the compound as if it possesses high potency until proven otherwise.

Hierarchy of Controls Visualization



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Figure 1: Risk-based logic flow for handling bioactive intermediates.

Specific PPE Recommendations

- Respiratory: Handling dry powder outside a fume hood is prohibited. If weighing large quantities (>1g) where dust generation is likely, use a NIOSH N95 or P3 respirator as a secondary backup.
- Dermal:

- Primary: Nitrile gloves (0.11 mm minimum thickness).
- Secondary: For solutions in DMSO/DMF, use double-gloving or chemically resistant laminate gloves (e.g., Silver Shield), as DMSO enhances skin permeability, potentially carrying the bioactive compound into the bloodstream.
- Ocular: Chemical splash goggles (ANSI Z87.1). Safety glasses are insufficient for powders that can become airborne.

Operational Protocols

Storage & Receipt Workflow

- Inspection: Upon receipt, verify the cold chain was maintained. If the pack is warm, quarantine the compound for purity analysis (HPLC/LC-MS).
- Environment: Transfer immediately to a 2–8°C refrigerator.
- Desiccation: The container must be tightly sealed. If the vial is opened, store it inside a secondary jar containing desiccant (silica gel) to prevent hydrolysis.

Solubilization Protocol (Standardized)

Scientific Rationale: This compound is zwitterionic. Solubility is pH-dependent.

- Solvent Choice: DMSO (Dimethyl sulfoxide) is the gold standard for stock solutions (typically 10–100 mM).
- Procedure:
 - Weigh the solid in a tared vial within the fume hood.
 - Add DMSO dropwise. Vortex gently.
 - Note: If using for cell culture, filter sterilize (0.22 µm PTFE filter) after dissolution. Do not autoclave the solid.
- Aliquot: Avoid freeze-thaw cycles. Aliquot stock solutions into amber tubes and store at -20°C.

Emergency Response & First Aid

Scenario	Immediate Action	Scientific Rationale
Inhalation	Move to fresh air. Support respiration if labored.[1][2]	Nicotinic acid derivatives can cause bronchoconstriction or vasodilation (flushing).
Skin Contact	Wash with soap and water for 15 min.[3] Do not use ethanol.	Ethanol may increase transdermal absorption of the compound.
Eye Contact	Flush with water/saline for 15 min.[1][3] Lift eyelids.[2]	Acidic nature poses risk of corneal opacity; immediate dilution is critical.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call poison control.	Prevents re-exposure of the esophagus to the irritant.

Waste Disposal & Deactivation[6]

- Solid Waste: Dispose of contaminated wipes, weighing boats, and gloves in a container marked "Hazardous Solid Waste – Toxic/Irritant."
- Liquid Waste: Solutions in DMSO/DMF must be segregated into "Halogen-free Organic Solvents" waste.
- Deactivation: For spill cleanup, treat the surface with a mild alkaline solution (e.g., 5% Sodium Bicarbonate) to neutralize the carboxylic acid moiety, followed by a water rinse.

References

- ◦ Source for CAS 1019372-81-6 and storage requirements (0-8°C).[4]
- PubChem. (n.d.).[5] Nicotinic Acid Compound Summary. National Library of Medicine. Retrieved February 19, 2026, from [\[Link\]](#)
 - Source for general toxicological properties of the pyridine-3-carboxylic acid scaffold.

- European Chemicals Agency (ECHA). (n.d.).^[5] C&L Inventory: 2-aminonicotinic acid derivatives. Retrieved February 19, 2026, from [\[Link\]](#)
 - Basis for GHS classific

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- To cite this document: BenchChem. [Comprehensive Technical Guide: Safety & Handling of 2-(2-Methoxybenzylamino)nicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1629646/docs#comprehensive-technical-guide-safety-handling-of-2-2-methoxybenzylamino-nicotinic-acid\]](https://www.benchchem.com/product/b1629646/docs#comprehensive-technical-guide-safety-handling-of-2-2-methoxybenzylamino-nicotinic-acid)

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